

Application Notes and Protocols: M77976 Solubility and Use in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of M77976 in Dimethyl Sulfoxide (DMSO) and its application in cell culture media. The following protocols and data are intended to guide researchers in the effective use of M77976 for in vitro studies.

M77976 Overview

M77976 is a specific, ATP-competitive inhibitor of pyruvate dehydrogenase kinase 4 (PDK4), with a reported IC50 of 648 μ M.[1][2] It is a valuable tool for research in areas such as obesity and diabetes.[1][2] M77976 acts by binding to the ATP-binding pocket of PDK4, which induces conformational changes and inhibits the enzyme's activity.[1][3]

Solubility Data

M77976 exhibits high solubility in DMSO but is sparingly soluble in aqueous solutions. Therefore, a concentrated stock solution in DMSO is recommended for subsequent dilution in cell culture media.



Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Special Conditions
DMSO	100 - 250[1][2][3][4]	337.47 - 843.68[1][2] [3][4]	Ultrasonic treatment may be required to fully dissolve the compound.[1][2][3]
Cell Culture Media	Sparingly soluble	Not directly applicable	Dilution from a DMSO stock is necessary.

Note: Due to the hygroscopic nature of DMSO, it is recommended to use a fresh, unopened bottle to ensure maximum solubility.[3]

Experimental Protocols

Protocol 1: Preparation of a Concentrated M77976 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM M77976 stock solution in DMSO.

Materials:

- M77976 powder (MW: 296.32 g/mol)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- · Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

 Weighing: Accurately weigh out the desired amount of M77976 powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh 29.63 mg of M77976.



- Dissolution: Add the appropriate volume of DMSO to the vial containing the M77976 powder.
 Using the previous example, add 1 mL of DMSO.
- Mixing: Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the vial in a sonicator bath for 5-10 minutes.[1][2][3][4] Visually inspect the solution to ensure there are no visible particles.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[3] For short-term storage, the stock solution can be kept at 4°C for up to one month.[1]

Protocol 2: Preparation of a Working Solution in Cell Culture Media

This protocol outlines the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

Materials:

- M77976 DMSO stock solution (from Protocol 1)
- Pre-warmed complete cell culture medium (e.g., DMEM, RPMI-1640, etc.)
- Sterile conical tubes or multi-well plates

Procedure:

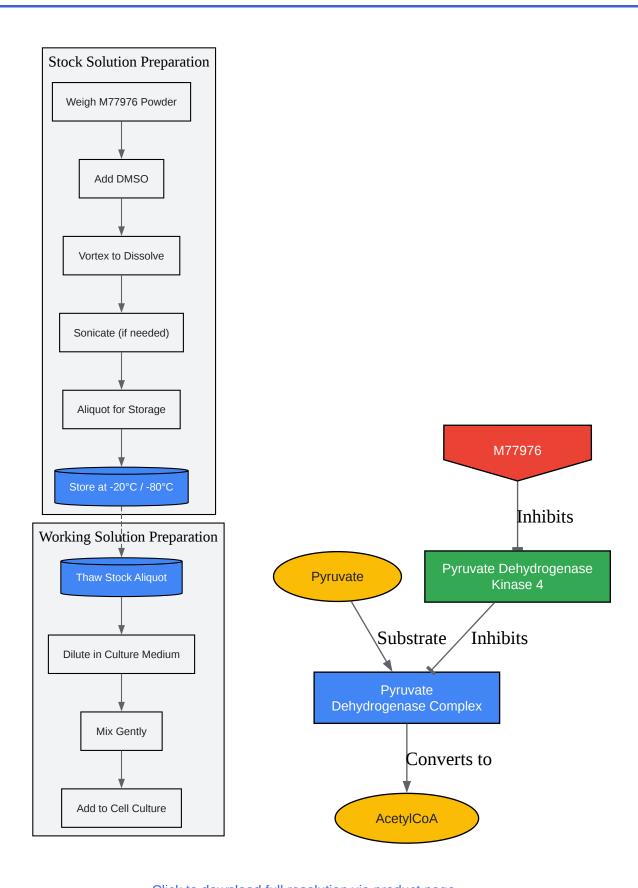
- Determine Final Concentration: Decide on the final concentration of M77976 required for your experiment.
- Serial Dilution (Recommended): To minimize DMSO concentration in the final culture, it is good practice to perform a serial dilution. For example, to achieve a final concentration of 100 μM from a 100 mM stock, first dilute the stock 1:10 in sterile PBS or culture medium (e.g., 2 μL of 100 mM stock into 18 μL of medium to get a 10 mM intermediate solution).



- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the prewarmed cell culture medium. For instance, to make 10 mL of medium with a final M77976 concentration of 100 μ M, add 10 μ L of a 100 mM stock solution or 100 μ L of a 10 mM intermediate solution.
- Mixing: Gently mix the medium by pipetting up and down or by swirling the flask/plate. Avoid vigorous vortexing which can cause foaming.
- DMSO Control: It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the M77976-treated samples. For normal cell lines, the final DMSO concentration should generally be kept below 0.5% (v/v).

Visualized Workflows and Pathways





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